

Technical Support Center: Optimizing Trihydroxy(11B)borane Concentration for BNCT

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: trihydroxy(11B)borane

CAS No.: 13813-78-0

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A Senior Application Scientist's Guide for Researchers and Drug Development Professionals

Welcome to the technical support center for Boron Neutron Capture Therapy (BNCT) applications. This guide is designed to provide in-depth, field-proven insights into optimizing the concentration of boron delivery agents, with a focus on the principles applicable to compounds like L-p-boronophenylalanine (BPA), a derivative of trihydroxyborane. Our goal is to move beyond simple protocols and explain the causality behind experimental choices, empowering you to troubleshoot and refine your research effectively.

Part 1: Frequently Asked Questions (FAQs)

This section addresses common high-level questions researchers encounter when working with boron compounds for BNCT.

Q1: What is the fundamental principle of Boron Neutron Capture Therapy (BNCT)?

A1: BNCT is a binary radiotherapy that uses a two-step process to destroy cancer cells while sparing surrounding healthy tissue.[1][2] First, a non-toxic boron-10 (^{10}B) isotope, delivered via a carrier compound, is preferentially accumulated in tumor cells.[3][4] The tumor is then

irradiated with a beam of low-energy (thermal) neutrons. These neutrons are captured by the ^{10}B atoms, inducing a nuclear fission reaction: $^{10}\text{B}(n,\alpha)^7\text{Li}$.^{[2][5]} This reaction releases a high-energy alpha particle (^4He) and a lithium-7 (^7Li) nucleus, which have a very short path length of approximately 5-9 micrometers—roughly the diameter of a single cell.^{[2][5]} This ensures that the cell-killing energy is deposited almost exclusively within the boron-containing tumor cells.

Q2: What is "**trihydroxy(11B)borane**" and how does it relate to clinically used BNCT agents?

A2: **Trihydroxy(11B)borane** is the chemical name for boric acid containing the ^{11}B isotope. While boric acid itself has been explored, its low tumor selectivity limits its clinical utility.^[1] The most clinically successful and widely studied boron delivery agent is L-p-boronophenylalanine (BPA), which is a derivative of boronic acid (a class of compounds related to trihydroxyborane).^{[6][7]} BPA's structure mimics the amino acid phenylalanine, allowing it to be actively transported into cancer cells by the L-type Amino Acid Transporter 1 (LAT1), which is overexpressed in many types of tumors.^{[1][8][9]} This active transport mechanism is the key to achieving selective boron accumulation in tumors.

Q3: What are the target boron concentration and tissue ratios for effective BNCT?

A3: For BNCT to be therapeutically effective, a sufficient concentration of ^{10}B must be achieved within the tumor cells, and it must significantly exceed the concentration in surrounding normal tissues and blood. The generally accepted targets are:

- Tumor Boron Concentration: Greater than 20 micrograms of ^{10}B per gram of tumor tissue ($>20\text{ }\mu\text{g }^{10}\text{B/g}$).^{[1][10]} This corresponds to approximately 1.2 to 2.1 billion boron atoms per cell.^[11]
- Tumor-to-Normal Tissue Ratio: Greater than 3:1.^{[1][10][11]}
- Tumor-to-Blood Ratio: Greater than 3:1.^{[1][10][12]}

Achieving these benchmarks is critical for delivering a tumoricidal radiation dose while minimizing damage to healthy structures.

Part 2: Troubleshooting Guide for BNCT Experiments

This guide addresses specific issues you may encounter during your in vitro and in vivo experiments in a question-and-answer format.

Issue 1: Low Boron Uptake in In Vitro Cell Cultures

Q: My ICP-MS results show very low intracellular boron concentration after incubating my cancer cell line with BPA. What are the likely causes and how can I fix this?

A: This is a common challenge. The root cause often lies in the biology of the cell line or the experimental conditions.

- Probable Cause 1: Low LAT1 Transporter Expression. The primary uptake mechanism for BPA is the LAT1 amino acid transporter.^{[1][8]} Different cancer cell lines, even from the same cancer type, can have vastly different levels of LAT1 expression.
 - Solution:
 - Verify LAT1 Expression: Before extensive BNCT studies, characterize the LAT1 expression level in your chosen cell line using techniques like Western Blot, qPCR, or immunofluorescence.
 - Select Appropriate Cell Lines: If expression is low, consider screening other cell lines known to overexpress LAT1 or use a positive control cell line with high LAT1 expression for comparison.
 - Upregulate LAT1: Some studies suggest that LAT1 expression can be modulated. For example, the use of a histone deacetylase inhibitor (HDACI) like sodium butyrate has been shown to upregulate LAT1 expression and increase tumor boron uptake.^[13]
- Probable Cause 2: Suboptimal Incubation Time or Concentration. Boron uptake is both time- and concentration-dependent.^[12] Insufficient incubation time or a BPA concentration that is too low will result in poor intracellular accumulation.
 - Solution:
 - Perform a Time-Course Experiment: Measure boron concentration at multiple time points (e.g., 1, 3, 6, 12, 24 hours) to determine the point of maximum uptake for your

specific cell line.

- Perform a Dose-Response Experiment: Test a range of BPA concentrations (e.g., 10, 25, 50, 100 µg/mL) to find the optimal concentration that maximizes uptake without inducing significant cytotoxicity.[\[11\]](#)
- Probable Cause 3: Boron Washout. A significant amount of intracellular boron can be released from cells after the boron-enriched medium is removed.[\[14\]](#) This is a critical factor, especially if there is a delay between washing the cells and harvesting them for analysis.
 - Solution:
 - Minimize Delay: Harvest cells for analysis immediately after the washing step.
 - Maintain Low Temperature: Keeping cells at a low temperature post-incubation can help reduce the rate of boron efflux.[\[14\]](#)

Issue 2: High Boron Concentration in Normal Tissues (In Vivo)

Q: My in vivo study shows a poor tumor-to-normal tissue ratio (<3:1), with high boron levels in the liver and kidneys. How can I improve tumor selectivity?

A: This indicates a lack of preferential accumulation and/or slow clearance from healthy organs. The delivery strategy is key.

- Probable Cause 1: Inadequate Circulation Time. The pharmacokinetics of the boron agent are crucial. The timing of neutron irradiation must coincide with the point of maximum tumor concentration and minimum blood/normal tissue concentration.
 - Solution:
 - Detailed Pharmacokinetic Study: Before efficacy studies, perform a full pharmacokinetic analysis. Measure boron concentrations in the tumor, blood, and key organs (liver, kidney, brain, muscle) at multiple time points after administration of the boron agent.[\[12\]](#) [\[15\]](#) This will identify the optimal therapeutic window for irradiation. For BPA, peak tumor uptake often occurs 1-2 hours post-injection.[\[12\]](#)

- Probable Cause 2: Non-Specific Uptake. While BPA relies on LAT1, some non-specific uptake or accumulation in organs responsible for metabolism and excretion (liver, kidneys) is expected. If this is excessive, the therapeutic index is compromised.
 - Solution:
 - Optimize Dosage: In clinical trials, BPA doses have ranged from 290 to 400 mg/kg.[6] [16] A lower dose may reduce the burden on healthy tissues, but could also reduce tumor concentration. An optimal dose must be empirically determined.
 - Consider Alternative Delivery Systems: For preclinical research, encapsulating the boron agent in nanoparticles or liposomes can alter its biodistribution, potentially reducing uptake in normal tissues and enhancing tumor accumulation through the Enhanced Permeability and Retention (EPR) effect.[1][17]

Issue 3: High Variability in Boron Concentration Measurements

Q: My replicate samples analyzed by ICP-MS are showing inconsistent boron concentrations. What could be causing this analytical variability?

A: High variability in ICP-MS results often points to issues with sample preparation, contamination, or instrumental effects.

- Probable Cause 1: Boron Contamination. Boron is naturally abundant and is present in many laboratory materials, especially borosilicate glass (e.g., Pyrex).
 - Solution:
 - Use Boron-Free Labware: Whenever possible, use plasticware (e.g., polypropylene) instead of borosilicate glass for sample collection, storage, and preparation.
 - Run Reagent Blanks: Always prepare and analyze "blanks" that contain all the reagents used for sample digestion (e.g., acids, water) but no sample. This will quantify any background boron contamination.[18]
- Probable Cause 2: Incomplete Sample Digestion. ICP-MS requires a liquid sample. For biological tissues or cell pellets, the organic matrix must be completely broken down to

release the boron into solution. Incomplete digestion leads to artificially low and variable readings.

- Solution:

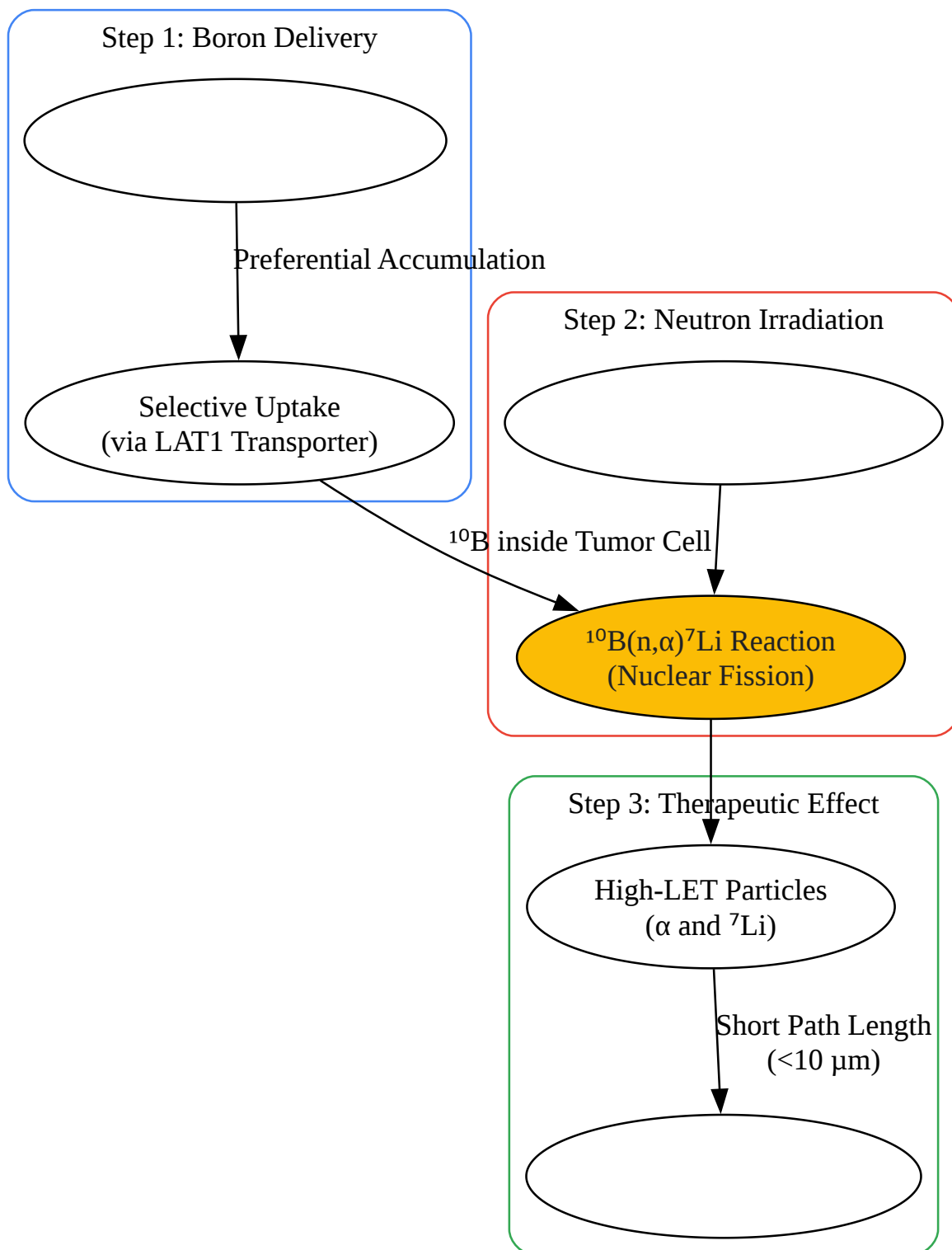
- Optimize Digestion Protocol: Use a robust acid digestion protocol, typically involving concentrated nitric acid, sometimes in combination with other reagents like hydrogen peroxide or sulfuric acid, and heat.[\[11\]](#)[\[19\]](#) Ensure the final solution is clear and free of particulate matter.
 - Use Certified Reference Materials (CRMs): Analyze a CRM with a known boron concentration alongside your samples to validate the accuracy and completeness of your digestion method.
- Probable Cause 3: ICP-MS "Memory Effect". Boron is known to adhere to the surfaces of the ICP-MS sample introduction system (tubing, spray chamber, torch). This can cause boron from a high-concentration sample to "carry over" into the next, artificially inflating its reading.

- Solution:

- Implement a Thorough Wash Protocol: Use an effective rinse solution between samples. A combination of ammonia and mannitol has been shown to be highly effective at eliminating boron memory effects.[\[20\]](#)
- Monitor the Blank: Run a blank sample after a high-concentration sample to ensure the signal has returned to baseline before analyzing the next unknown sample.

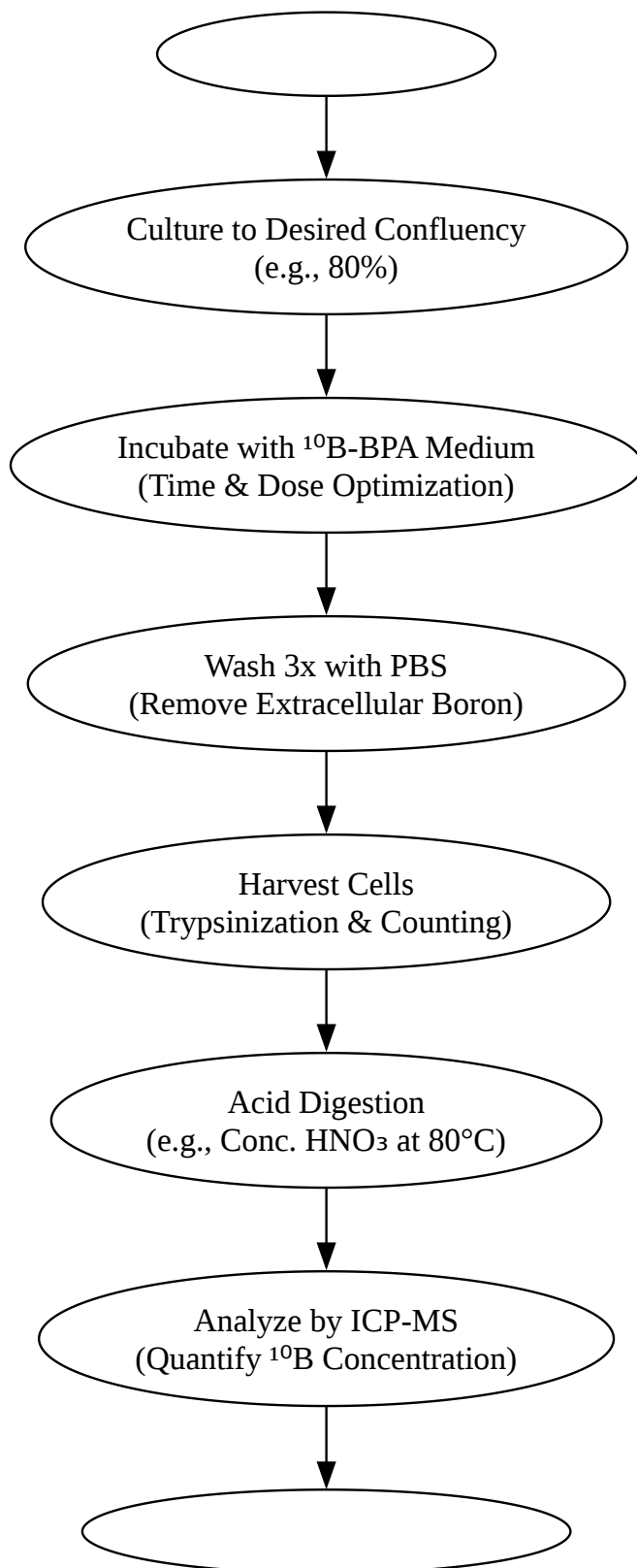
Part 3: Diagrams and Visualizations

Core BNCT Mechanism



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Experimental Workflow for In Vitro Boron Quantification



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Part 4: Quantitative Data & Protocols

Data Summary Tables

Table 1: Key Parameters for Optimizing BNCT Efficacy

Parameter	Target Value	Rationale & Citation(s)
Tumor ^{10}B Concentration	> 20 $\mu\text{g/g}$ tissue	Minimum concentration considered necessary for a therapeutic dose. [1] [10]
Intracellular ^{10}B Atoms	$\sim 1.2 - 2.1 \times 10^9$ atoms/cell	The cellular equivalent of the tissue concentration target. [11]
Tumor-to-Normal Tissue Ratio	> 3:1	Ensures selective damage to the tumor while sparing adjacent healthy cells. [1] [10] [11]
Tumor-to-Blood Ratio	> 3:1	Minimizes systemic radiation dose to circulating blood components. [1] [10] [12]
BPA Infusion Dose (Clinical)	290 - 400 mg/kg	Doses used in clinical trials to achieve target tumor concentrations. [6] [16]

Table 2: Comparison of Common Boron Quantification Techniques

Technique	Sample Type	Measurement	Key Advantage	Key Limitation
ICP-MS	Digested cells, tissues, blood	Absolute ^{10}B concentration	High sensitivity (ppb/ $\mu\text{g L}^{-1}$), isotopic analysis. [11] [21] [22]	Destructive, no spatial information, susceptible to contamination. [20]
Neutron Autoradiography	Frozen tissue sections	Spatial distribution of ^{10}B	Provides microdistribution at the cellular level. [23] [24] [25]	Qualitative/semi-quantitative, requires a neutron source. [26]
Prompt Gamma-Ray Analysis	In vivo (patient), bulk samples	Real-time ^{10}B concentration	Non-invasive, real-time monitoring during treatment. [27] [28]	Lower spatial resolution, complex instrumentation. [29]
PET Imaging (^{18}F FBPA)	In vivo (patient)	Relative uptake & distribution	Non-invasive, whole-body imaging, patient selection. [30]	Indirect measurement, does not quantify absolute ^{10}B concentration. [15]

Experimental Protocols

Protocol 1: In Vitro Boron Uptake Assay

This protocol details the steps for quantifying the amount of boron taken up by cancer cells in culture.

- **Cell Seeding:** Seed cells in 6-well plates or T-25 flasks and culture until they reach ~80% confluency.

- Preparation of Boron Medium: Prepare the cell culture medium containing the desired concentration of ^{10}B -BPA. Since BPA has low solubility, it is often complexed with fructose (BPA-F) for these experiments.[15][16]
- Incubation: Remove the standard culture medium, wash cells once with PBS, and add the ^{10}B -BPA-containing medium. Incubate for the desired duration (e.g., 3 hours).
- Washing: Aspirate the boron-containing medium. Wash the cell monolayer three times with ice-cold PBS to remove all extracellular boron. This step is critical and must be performed thoroughly.
- Cell Harvesting and Counting:
 - Trypsinize the cells to detach them from the plate.
 - Neutralize the trypsin with a standard medium and transfer the cell suspension to a 15 mL conical tube.
 - Take an aliquot of the cell suspension and count the cells using a hemocytometer or an automated cell counter to determine the total cell number.[11]
 - Pellet the remaining cells by centrifugation.
- Sample Preparation for ICP-MS:
 - Carefully remove the supernatant.
 - The cell pellet is now ready for acid digestion as described in Protocol 2.

Protocol 2: Sample Preparation for Boron Quantification by ICP-MS

This protocol describes the acid digestion of cell pellets or tissue samples to prepare them for ICP-MS analysis.

- Safety: All steps involving concentrated acids must be performed in a fume hood with appropriate personal protective equipment (PPE), including acid-resistant gloves, lab coat, and safety goggles.

- Digestion:
 - Add a precise volume of concentrated nitric acid (HNO_3 , trace metal grade) to the sample tube containing the cell pellet or weighed tissue sample (e.g., 500 μL).
 - Cap the tubes loosely to allow for off-gassing and place them in a heating block or water bath at 80-90°C for at least 2-4 hours, or until the solution is clear and all organic material is visibly dissolved.[\[11\]](#)[\[19\]](#)
- Dilution:
 - Allow the samples to cool to room temperature.
 - Dilute the digested sample to a final volume with ultrapure water to bring the acid concentration to ~2-5% and the expected boron concentration within the linear range of the ICP-MS calibration curve.
 - Add an internal standard (e.g., Beryllium) to all samples, standards, and blanks to correct for instrument drift and matrix effects.[\[20\]](#)
- Analysis:
 - Analyze the samples using a calibrated ICP-MS, monitoring the signal for the ^{10}B isotope.
 - Run calibration standards and blanks frequently to ensure data quality.

Causality Note: The choice of nitric acid is based on its strong oxidizing properties, which efficiently break down the biological matrix. Using trace metal grade acid is crucial to minimize background boron contamination. The internal standard is a self-validating element within the protocol; by normalizing the ^{10}B signal to the internal standard's signal, you can correct for variations in plasma conditions or sample introduction efficiency, thereby increasing the trustworthiness of your results.

References

- ClinicalTrials.gov. (n.d.). Boronophenylalanine (BPA)-Based Boron Neutron Capture Therapy (BNCT) in the Treatment Head and Neck Tumors. Retrieved from [\[Link\]](#)

- Kankaanranta, L., Seppälä, T., Koivunoro, H., et al. (2002). Boron neutron capture therapy of brain tumors: clinical trials at the finnish facility using boronophenylalanine. PubMed. Retrieved from [[Link](#)]
- Verlinden, B., Van Hoecke, K., Aerts, A., et al. (2021). Quantification of boron in cells for evaluation of drug agents used in boron neutron capture therapy. RSC Publishing. Retrieved from [[Link](#)]
- Srivastava, R. R., Soni, V., Parikh, A., et al. (2016). Quantitative evaluation of boron neutron capture therapy (BNCT) drugs for boron delivery and retention at subcellular scale resolution in human glioblastoma cells with imaging secondary ion mass spectrometry (SIMS). NIH. Retrieved from [[Link](#)]
- Espain, A., Edreira, M., Saint Martin, G., et al. (2024). Optical density of high fluence autoradiographic images to study boron microdistribution: validation of the technique in tissue sections. Frontiers. Retrieved from [[Link](#)]
- Verlinden, B., Van Hoecke, K., Aerts, A., et al. (2021). Quantification of boron in cells for evaluation of drug agents used in boron neutron capture therapy. Journal of Analytical Atomic Spectrometry (RSC Publishing). Retrieved from [[Link](#)]
- ClinicalTrials.gov. (n.d.). Accelerator-based BNCT (Boron Neutron Capture Therapy) for Head and Neck Carcinoma. Retrieved from [[Link](#)]
- Bień, M., Szewiński, J., Grel, K., et al. (2023). new detector concept based on the prompt gamma radiation analysis for In vivo boron monitoring in BNCT. Oxford Academic. Retrieved from [[Link](#)]
- Verlinden, B., Van Hoecke, K., Aerts, A., et al. (2021). Quantification of boron in cells for evaluation of drug agents used in boron neutron capture therapy. SCK CEN Research Portal. Retrieved from [[Link](#)]
- World Scientific Publishing. (n.d.). Chapter 2: Boron Neutron Capture Therapy in Clinical Trials. Retrieved from [[Link](#)]
- Fairchild, R. G., Tonna, E. A., Seibold, C. T., & Straub, R. F. (1968). Neutron autoradiographic determination of boron-10 concentration and distribution in mammalian

tissue. PubMed. Retrieved from [[Link](#)]

- ClinicalTrials.gov. (n.d.). Boron Neutron Capture Therapy (BNCT) as Treatment of Glioblastoma. Retrieved from [[Link](#)]
- Fairchild, R. G., Tonna, E. A., Seibold, C. T., & Straub, R. F. (1968). Neutron Autoradiographic Determination of Boron-10 Concentration and Distribution in Mammalian Tissue. Radiation Research. Retrieved from [[Link](#)]
- Espain, A., Edreira, M., Saint Martin, G., et al. (2023). Enhanced Resolution of Neutron Autoradiography with UV-C Sensitization to Study Boron Microdistribution in Animal Models. MDPI. Retrieved from [[Link](#)]
- Abe, M., Amano, K., Kitamura, K., et al. (1986). Boron distribution analysis by alpha-autoradiography. PubMed. Retrieved from [[Link](#)]
- Clarke, W. B., Webber, C. E., Koekebakker, M., & Barr, R. D. (1987). Measurement of total boron and ^{10}B concentration and the detection and measurement of elevated ^{10}B levels in biological samples by inductively coupled plasma mass spectrometry using the determination of ^{10}B : ^{11}B ratios. RSC Publishing. Retrieved from [[Link](#)]
- Trivillin, V. A., Serrano, A., Garabalino, M. A., et al. (2023). Optimizing Boron Neutron Capture Therapy (BNCT) to Treat Cancer: An Updated Review on the Latest Developments on Boron Compounds and Strategies. MDPI. Retrieved from [[Link](#)]
- Per-les-García, P., Entrena-Pérez, M., et al. (2020). Quantification of Boron Compound Concentration for BNCT Using Positron Emission Tomography. PubMed. Retrieved from [[Link](#)]
- Altieri, S., Bortolussi, S., Cansolino, L., et al. (2008). In vitro and in vivo studies of boron neutron capture therapy: boron uptake/washout and cell death. PubMed. Retrieved from [[Link](#)]
- SCK CEN. (n.d.). Optimization of boron determination with ICP-MS for boron neutron capture therapy (BNCT) studies in vitro. Retrieved from [[Link](#)]

- Konovalova, V., Kasatov, D., & Sokolova, E. (n.d.). 37 boron imaging Prompt gamma-ray spectrometry for boron-neutron capture therapy. Unknown Source.
- Tanimori, T., Kubo, H., Takada, A., et al. (2025). Quantitative imaging of 478-keV prompt gamma rays from Boron neutron capture reactions. Nature. Retrieved from [\[Link\]](#)
- Gurovic, M. S., & Oyewumi, M. O. (2023). Multi-Functional Boron-Delivery Agents for Boron Neutron Capture Therapy of Cancers. MDPI. Retrieved from [\[Link\]](#)
- Munck af Rosenschöld, P., Minarik, D., Östlund, K., et al. (n.d.). Prompt gamma tomography during BNCT – a feasibility study. Lund University. Retrieved from [\[Link\]](#)
- Hiroi, Y., Ejima, A., Iikuni, S., et al. (2023). Proposal of recommended experimental protocols for in vitro and in vivo evaluation methods of boron agents for neutron capture therapy. Oxford Academic. Retrieved from [\[Link\]](#)
- Taskaev, S. (n.d.). 14 dosimetry Prompt Gamma-ray Spectroscopy for Boron Dose Measurement. Unknown Source.
- González, L., et al. (2025). Enhancing Boron Neutron Capture Therapy (BNCT) with Materials Based on COSAN-Functionalized Nanoparticles. PMC - PubMed Central. Retrieved from [\[Link\]](#)
- Vanderpool, R. A., Hoff, D., & Johnson, P. E. (1994). Use of Inductively Coupled Plasma-Mass Spectrometry in Boron-10 Stable Isotope Experiments with Plants, Rats, and Humans. Environmental Health Perspectives. Retrieved from [\[Link\]](#)
- Dagrosa, M. A., Viaggi, M., et al. (2014). Experimental studies of boron neutron capture therapy (BNCT) using histone deacetylase inhibitor (HDACI) sodium butyrate, as a complementary drug for the treatment of poorly differentiated thyroid cancer (PDTC). PubMed. Retrieved from [\[Link\]](#)
- Wu, Y. L., Chen, S. H., & Jiang, S. J. (2009). Determination of boron in serum, plasma and urine by inductively coupled plasma mass spectrometry (ICP-MS). Use of mannitol-ammonia as diluent and for eliminating memory effect. ResearchGate. Retrieved from [\[Link\]](#)
- Hosmane, N. (2020). Boron Neutron Capture Therapy (BNCT) of Cancer. YouTube. Retrieved from [\[Link\]](#)

- Koivunoro, H., Hippeläinen, E., et al. (2011). Boron detection from blood samples by ICP-AES and ICP-MS during boron neutron capture therapy. PubMed. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Boron Analysis and Boron Imaging in BNCT. Retrieved from [\[Link\]](#)
- Trivillin, V. A., Serrano, A., Garabalino, M. A., et al. (2023). Optimizing Boron Neutron Capture Therapy (BNCT) to Treat Cancer: An Updated Review on the Latest Developments on Boron Compounds and Strategies. PMC - PubMed Central. Retrieved from [\[Link\]](#)
- Lin, T., et al. (2021). A Review of Boron Neutron Capture Therapy: Its History and Current Challenges. PMC. Retrieved from [\[Link\]](#)
- Tsuboi, T., et al. (2024). Therapeutic Effect of Boron Neutron Capture Therapy on Boronophenylalanine Administration via Cerebrospinal Fluid Circulation in Glioma Rat Models. MDPI. Retrieved from [\[Link\]](#)
- Trivillin, V. A., Serrano, A., Garabalino, M. A., et al. (2023). Optimizing Boron Neutron Capture Therapy (BNCT) to Treat Cancer: An Updated Review on the Latest Developments on Boron Compounds and Strategies. PubMed. Retrieved from [\[Link\]](#)
- Trivillin, V. A., et al. (2023). Optimizing Boron Neutron Capture Therapy (BNCT) to Treat Cancer: An Updated Review on the Latest Developments on Boron Compounds and Strategies. ISNCT. Retrieved from [\[Link\]](#)
- Trivillin, V. A., et al. (2023). (PDF) Optimizing Boron Neutron Capture Therapy (BNCT) to Treat Cancer: An Updated Review on the Latest Developments on Boron Compounds and Strategies. ResearchGate. Retrieved from [\[Link\]](#)
- Ohgaki, R., et al. (2019). Boron delivery for boron neutron capture therapy targeting a cancer-upregulated oligopeptide transporter. PubMed. Retrieved from [\[Link\]](#)
- Trivillin, V. A., et al. (2008). Therapeutic success of boron neutron capture therapy (BNCT) mediated by a chemically non-selective boron agent in an experimental model of oral cancer: a new paradigm in BNCT radiobiology. PubMed. Retrieved from [\[Link\]](#)
- Kyoto University. (2020). How to keep boron inside cells during radiotherapy, a simple novel approach to cancer treatment. Retrieved from [\[Link\]](#)

- Zhang, Z., et al. (2022). Evaluation of Pharmacokinetics of Boronophenylalanine and Its Uptakes in Gastric Cancer. *Frontiers*. Retrieved from [\[Link\]](#)

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Sources

- 1. mdpi.com [mdpi.com]
- 2. A Review of Boron Neutron Capture Therapy: Its History and Current Challenges - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. researchportal.sckcen.be [researchportal.sckcen.be]
- 4. Enhancing Boron Neutron Capture Therapy (BNCT) with Materials Based on COSAN-Functionalized Nanoparticles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Quantitative evaluation of boron neutron capture therapy (BNCT) drugs for boron delivery and retention at subcellular scale resolution in human glioblastoma cells with imaging secondary ion mass spectrometry (SIMS) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Boron neutron capture therapy of brain tumors: clinical trials at the finnish facility using boronophenylalanine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Boron delivery for boron neutron capture therapy targeting a cancer-upregulated oligopeptide transporter - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. academic.oup.com [academic.oup.com]
- 9. How to keep boron inside cells during radiotherapy, a simple novel approach to cancer treatment | KYOTO UNIVERSITY [kyoto-u.ac.jp]
- 10. Optimizing Boron Neutron Capture Therapy (BNCT) to Treat Cancer: An Updated Review on the Latest Developments on Boron Compounds and Strategies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. Quantification of boron in cells for evaluation of drug agents used in boron neutron capture therapy - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 12. *Frontiers* | Evaluation of Pharmacokinetics of Boronophenylalanine and Its Uptakes in Gastric Cancer [frontiersin.org]

- 13. Experimental studies of boron neutron capture therapy (BNCT) using histone deacetylase inhibitor (HDACI) sodium butyrate, as a complementary drug for the treatment of poorly differentiated thyroid cancer (PDTC) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. In vitro and in vivo studies of boron neutron capture therapy: boron uptake/washout and cell death - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. ClinicalTrials.gov [clinicaltrials.gov]
- 16. ClinicalTrials.gov [clinicaltrials.gov]
- 17. Multi-Functional Boron-Delivery Agents for Boron Neutron Capture Therapy of Cancers [mdpi.com]
- 18. uvm.edu [uvm.edu]
- 19. Measurement of total boron and ^{10}B concentration and the detection and measurement of elevated ^{10}B levels in biological samples by inductively coupled plasma mass spectrometry using the determination of ^{10}B : ^{11}B ratios - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 20. researchgate.net [researchgate.net]
- 21. Quantification of boron in cells for evaluation of drug agents used in boron neutron capture therapy - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 22. roma.sckcen.be [roma.sckcen.be]
- 23. Frontiers | Optical density of high fluence autoradiographic images to study boron microdistribution: validation of the technique in tissue sections [frontiersin.org]
- 24. Neutron autoradiographic determination of boron-10 concentration and distribution in mammalian tissue - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. mdpi.com [mdpi.com]
- 26. [radiationresearch](https://radiation-research.kglmeridian.com) [radiation-research.kglmeridian.com]
- 27. academic.oup.com [academic.oup.com]
- 28. bnct.inp.nsk.su [bnct.inp.nsk.su]
- 29. portal.research.lu.se [portal.research.lu.se]
- 30. Quantification of Boron Compound Concentration for BNCT Using Positron Emission Tomography - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: Optimizing Trihydroxy(^{11}B)borane Concentration for BNCT]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081242/docs#technical-support-center-optimizing-trihydroxy-11b-borane-concentration-for-bnct>]

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